

An In-depth Technical Guide to 4-Acetyl-3-hydroxyphenyl acetate

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Compound of Interest

Compound Name: 4-Acetyl-3-hydroxyphenyl acetate

CAS No.: 42059-48-3

Cat. No.: B1597901

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of **4-Acetyl-3-hydroxyphenyl acetate** (CAS Number: 42059-48-3), a phenolic compound with significant potential in various research and development applications. This document delves into its chemical properties, synthesis, and potential biological activities, offering a foundational resource for its scientific exploration and utilization.

Chemical and Physical Properties

4-Acetyl-3-hydroxyphenyl acetate, also known as 4-acetoxy-2-hydroxyacetophenone, is a small organic molecule with the chemical formula $C_{10}H_{10}O_4$ and a molecular weight of 194.18 g/mol ^[1] Its structure features a phenyl ring substituted with an acetyl group, a hydroxyl group, and an acetate group.

Property	Value	Source
CAS Number	42059-48-3	[1]
Molecular Formula	C ₁₀ H ₁₀ O ₄	[1]
Molecular Weight	194.18 g/mol	[1]
IUPAC Name	(4-acetyl-3-hydroxyphenyl) acetate	[1]
Synonyms	4-acetoxy-2- hydroxyacetophenone	[1]

Synthesis of 4-Acetyl-3-hydroxyphenyl acetate

The primary synthetic route to **4-Acetyl-3-hydroxyphenyl acetate** involves the acetylation of 2,4-dihydroxyacetophenone.[2][3]

Synthesis of the Precursor: 2,4-Dihydroxyacetophenone

A common method for synthesizing the precursor, 2,4-dihydroxyacetophenone, is the Nencki reaction, which involves the acylation of resorcinol with acetic acid in the presence of a Lewis acid catalyst like zinc chloride.[4][5]

Experimental Protocol: Synthesis of 2,4-Dihydroxyacetophenone

- Materials: Resorcinol, glacial acetic acid, anhydrous zinc chloride, concentrated hydrochloric acid, water.
- Procedure:
 - Prepare anhydrous zinc chloride by melting and then cooling it.
 - Dissolve the anhydrous zinc chloride in glacial acetic acid with heating (approximately 140°C).
 - Melt resorcinol separately.
 - Add the molten resorcinol to the zinc chloride solution.

- Maintain the reaction temperature at 150-160°C for 20 minutes.
- Cool the reaction mixture and add a dilute solution of hydrochloric acid to precipitate the product.
- Collect the crude product by filtration and wash with cold water.
- Recrystallize the crude product from hot water to obtain purified 2,4-dihydroxyacetophenone.

Acetylation of 2,4-Dihydroxyacetophenone

The final step is the selective acetylation of the 4-hydroxyl group of 2,4-dihydroxyacetophenone. This is typically achieved using acetic anhydride with a base catalyst.

Experimental Protocol: Synthesis of **4-Acetyl-3-hydroxyphenyl acetate**

- Materials: 2,4-dihydroxyacetophenone, acetic anhydride, pyridine or sodium acetate, ethyl acetate, water.
- Procedure:
 - Dissolve 2,4-dihydroxyacetophenone in a suitable solvent.
 - Add a catalytic amount of a base, such as pyridine or sodium acetate.[\[2\]](#)[\[3\]](#)
 - Add acetic anhydride to the mixture.
 - The reaction can be performed at room temperature or with gentle heating (reflux).
 - After the reaction is complete (monitored by TLC), quench the reaction with water.
 - Extract the product into an organic solvent like ethyl acetate.
 - Wash the organic layer with water and brine.
 - Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.

- Purify the crude product by column chromatography or recrystallization.

Spectroscopic Characterization

The identity and purity of synthesized **4-Acetyl-3-hydroxyphenyl acetate** can be confirmed using various spectroscopic techniques.

- Mass Spectrometry (MS): The GC-MS data shows a top peak at m/z 137 and a second-highest peak at m/z 152.[1]
- Infrared (IR) Spectroscopy: ATR-IR spectra can be obtained to identify the characteristic functional groups.[1]
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ^1H and ^{13}C NMR are crucial for confirming the molecular structure.

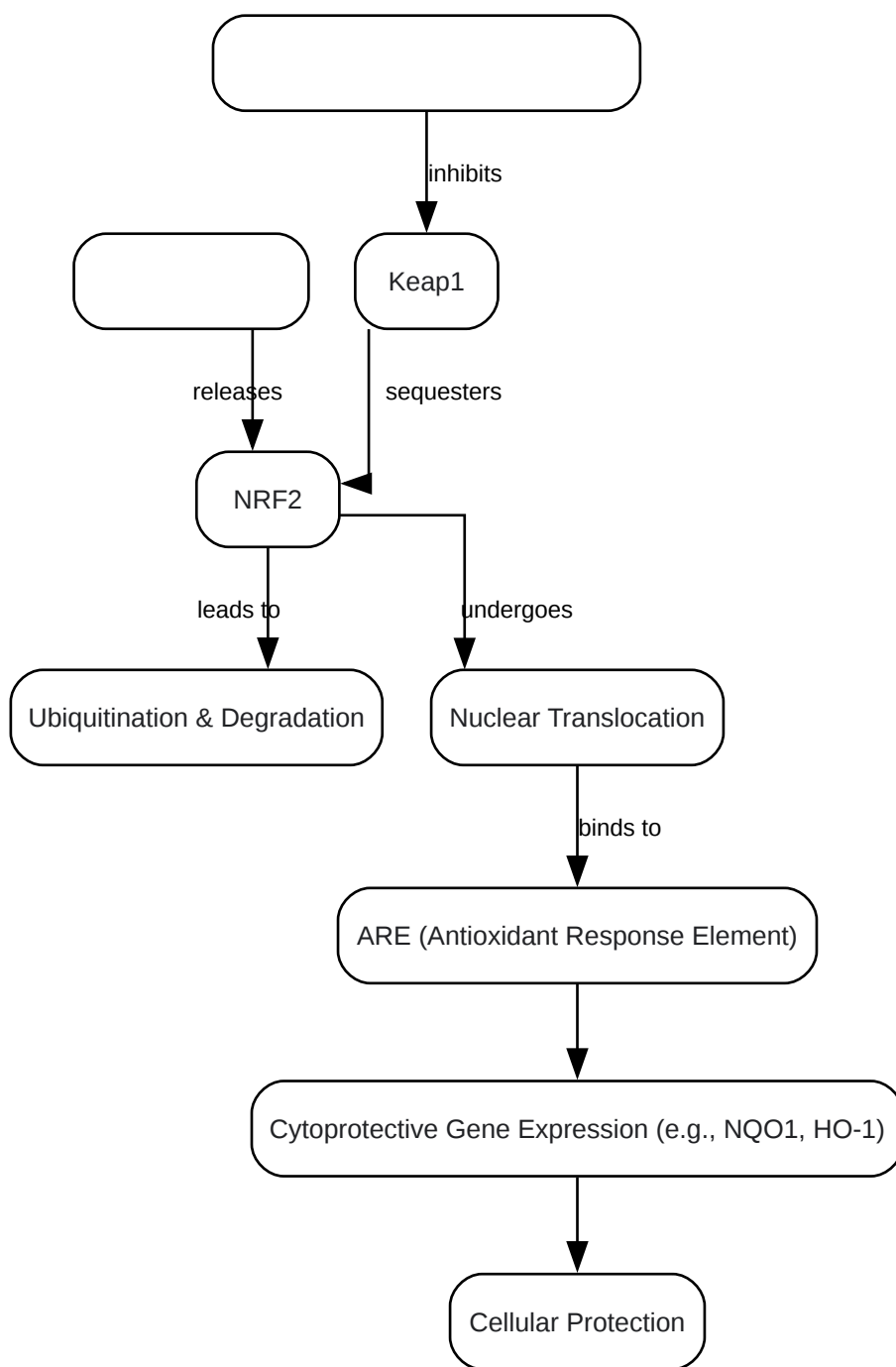
Potential Biological Activity and Applications in Drug Discovery

While direct studies on the biological activity of **4-Acetyl-3-hydroxyphenyl acetate** are limited, significant insights can be drawn from research on structurally related compounds, particularly acetylated phenolics and 4-hydroxyphenyl acetate (4-HPA).

Antioxidant Activity and the NRF2 Pathway

Phenolic compounds are well-known for their antioxidant properties. Research on 4-HPA, a closely related compound, has shown that it acts as a natural antioxidant by stabilizing and inducing the nuclear translocation of the NRF2 transcription factor.[6] NRF2 is a key regulator of the cellular antioxidant response, upregulating the expression of cytoprotective genes like NQO1 and HO-1.[6] Studies have shown that acetylated phenolic compounds often exhibit similar or even enhanced biological activity compared to their parent compounds.[7][8][9] This suggests that **4-Acetyl-3-hydroxyphenyl acetate** is a promising candidate for exhibiting antioxidant effects through the NRF2 pathway.

Proposed Mechanism of Action:



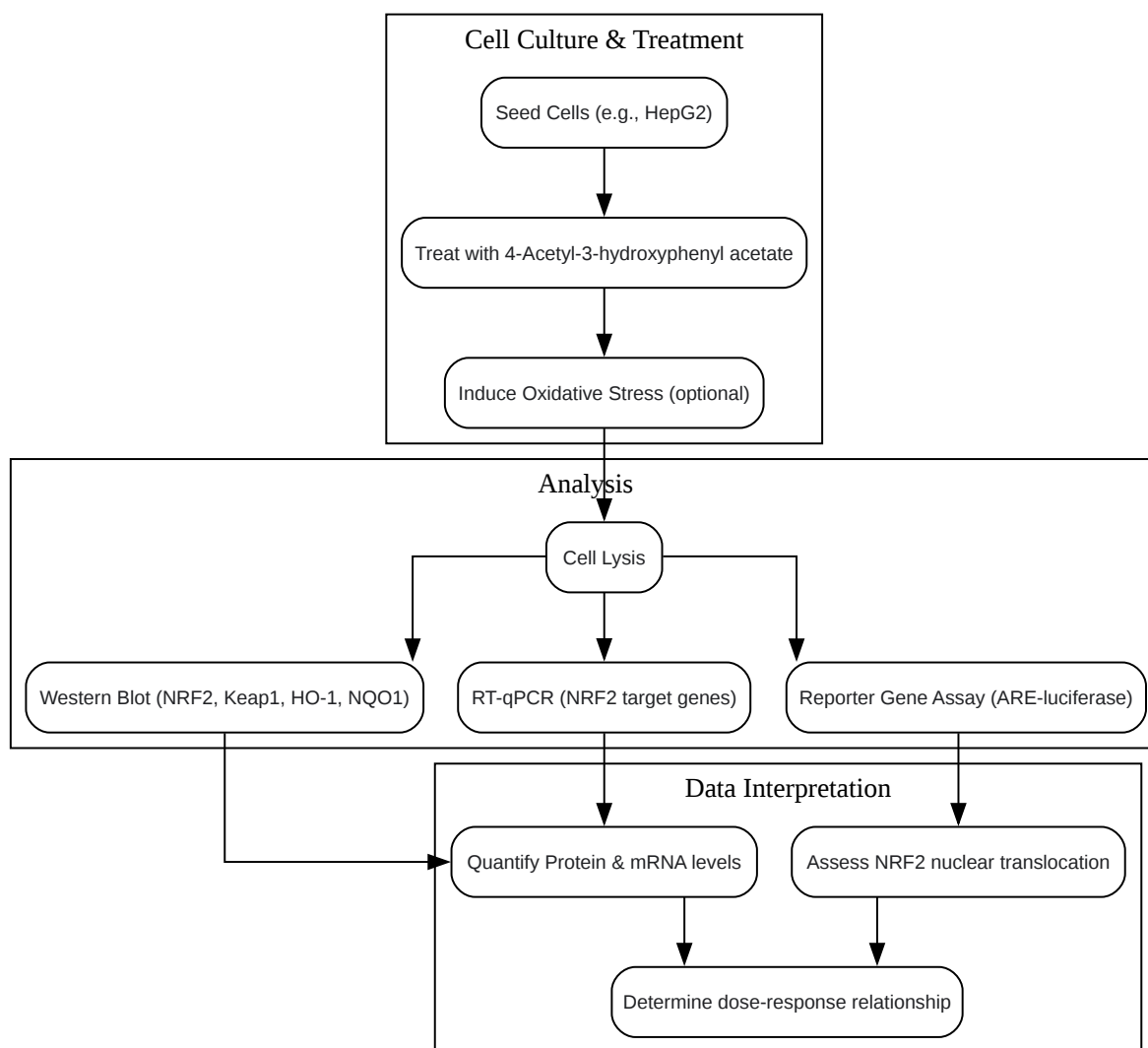
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Caption: Proposed NRF2-mediated antioxidant pathway for **4-Acetyl-3-hydroxyphenyl acetate**.

Potential as a Drug Discovery Scaffold

The structural features of **4-Acetyl-3-hydroxyphenyl acetate** make it an interesting scaffold for fragment-based drug discovery (FBDD). Its relatively small size, presence of hydrogen bond donors and acceptors, and aromatic ring offer multiple points for chemical modification and optimization to develop more potent and selective drug candidates.

Experimental Workflow: Investigating NRF2 Activation



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Caption: Workflow for investigating NRF2 activation by **4-Acetyl-3-hydroxyphenyl acetate**.

Analytical Methods

For the quantitative analysis of **4-Acetyl-3-hydroxyphenyl acetate** and its metabolites in biological matrices, High-Performance Liquid Chromatography (HPLC) coupled with a suitable detector is a robust method.

General HPLC Method Parameters (to be optimized):

- Column: C18 reverse-phase column.
- Mobile Phase: A gradient of an aqueous buffer (e.g., ammonium acetate) and an organic solvent (e.g., acetonitrile).
- Detection: UV-Vis or Mass Spectrometry (LC-MS) for higher sensitivity and specificity.
- Sample Preparation: Solid-phase extraction (SPE) or liquid-liquid extraction (LLE) can be used to clean up complex samples like plasma or urine.

Conclusion

4-Acetyl-3-hydroxyphenyl acetate is a readily synthesizable phenolic compound with strong potential as an antioxidant, likely acting through the NRF2 signaling pathway. Its chemical structure also presents opportunities for its use as a scaffold in drug discovery programs. Further research is warranted to fully elucidate its biological activities and explore its therapeutic potential.

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